

"Magnesium trifluoromethanesulfonate"

physical and chemical properties

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Compound of Interest

Compound Name: Magnesium
trifluoromethanesulfonate

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An In-depth Technical Guide to **Magnesium Trifluoromethanesulfonate**

Abstract

Magnesium trifluoromethanesulfonate, also known as magnesium triflate, is a versatile and powerful Lewis acid catalyst with significant applications in organic synthesis, materials science, and pharmaceutical development.[1][2] Its unique combination of strong Lewis acidity, thermal stability, and tolerance for protic solvents makes it a valuable reagent for a wide array of chemical transformations.[3][4] This technical guide provides a comprehensive overview of the core physical and chemical properties of **magnesium trifluoromethanesulfonate**, including detailed data, experimental protocols, and key structural and functional relationships.

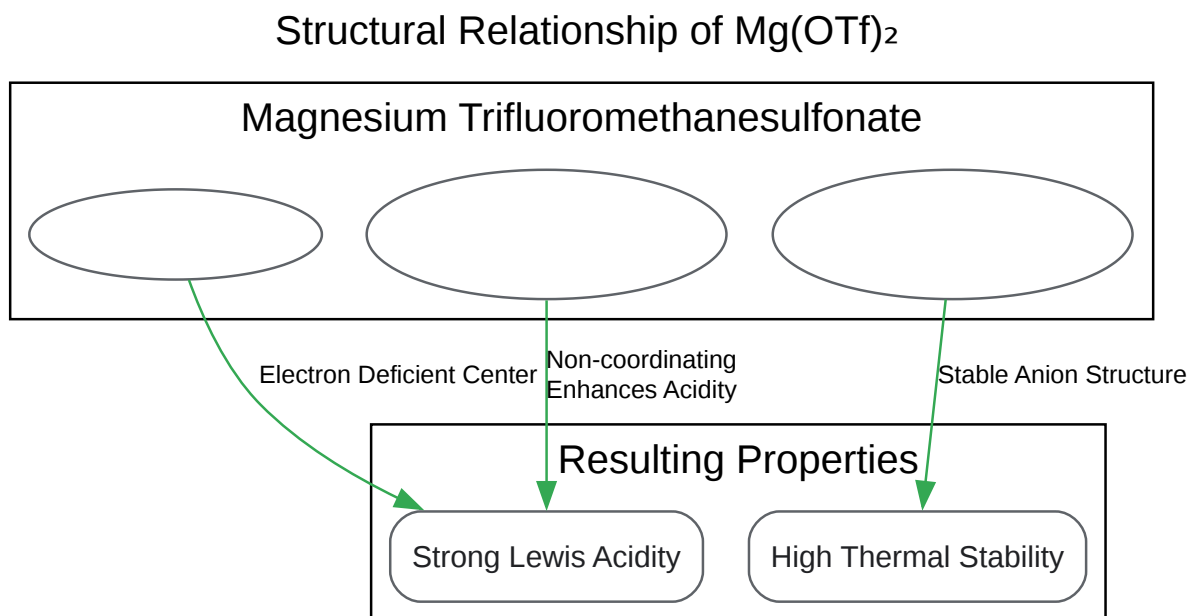
Chemical Identity and Structure

Magnesium trifluoromethanesulfonate is an organometallic salt composed of one magnesium cation (Mg^{2+}) and two trifluoromethanesulfonate anions (CF_3SO_3^-).[3] The triflate anion is renowned for its exceptional stability, which is attributed to resonance stabilization and the strong electron-withdrawing effect of the trifluoromethyl group.[5] This stability makes the triflate anion a very poor nucleophile and an excellent leaving group, which in turn enhances the electrophilicity and Lewis acidity of the magnesium cation.[2][5]

Table 1: General and Chemical Identification

Property	Value	Reference
IUPAC Name	magnesium;trifluoromethanesulfonate	[3][6]
Common Synonyms	Magnesium triflate, Trifluoromethanesulfonic acid magnesium salt	[1][7][8]
CAS Number	60871-83-2	[1][3][6][7]
Molecular Formula	C ₂ F ₆ MgO ₆ S ₂	[1][3][6]
Molecular Weight	322.44 g/mol	[1][7][8]
InChI Key	BZQRBEVTLZHKEA- UHFFFAOYSA-L	[3][6]

| Canonical SMILES| C(F)(F)(F)S(=O)(=O)[O-].C(F)(F)(F)S(=O)(=O)[O-].[Mg+2] |[3][6] |



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Caption: Key components and resulting properties of **Magnesium Trifluoromethanesulfonate**.

Physical and Chemical Properties

Magnesium trifluoromethanesulfonate is a white, crystalline powder that is notably hygroscopic, readily absorbing moisture from the atmosphere.[3][8] It exhibits high thermal stability, with a melting point that exceeds 300°C, at which point it begins to decompose.[1][3][8]

Table 2: Physical Properties

Property	Value	Reference
Appearance	White to off-white powder/crystal	[1][3]
Melting Point	≥300 °C (decomposes)	[8][9][10]
Solubility	Soluble in water and polar aprotic solvents (e.g., THF, glymes).	[3][8][11]

| Stability | Thermally stable; hygroscopic.[3][8] |[3][8] |

The primary chemical characteristic of magnesium triflate is its function as a potent Lewis acid.[2][3] This property allows it to catalyze a variety of organic reactions, including Friedel-Crafts acylations and alkylations, Michael additions, esterifications, and polymerizations.[2][3] A significant advantage over other Lewis acids is its tolerance for water and protic solvents.[3][4]

Synthesis and Characterization Protocols

General Synthesis Protocol

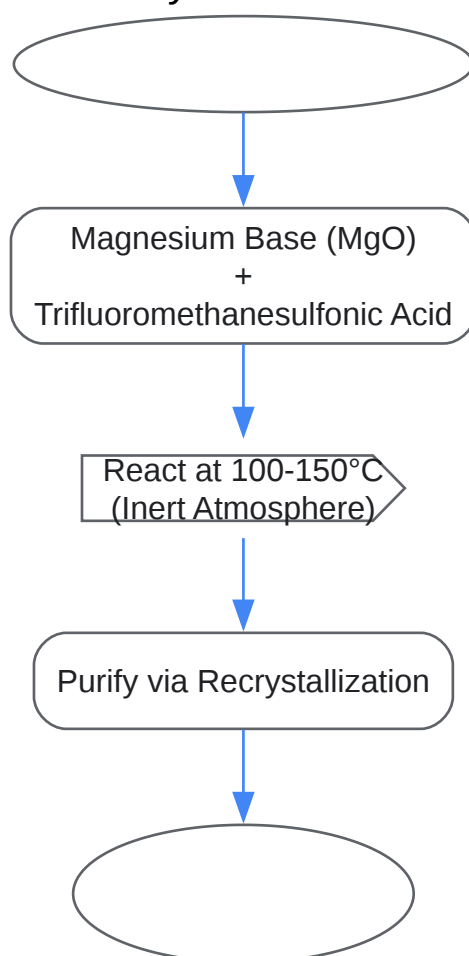
Magnesium trifluoromethanesulfonate can be synthesized via the reaction of a magnesium base with trifluoromethanesulfonic acid.[3]

Methodology:

- Reactants: Magnesium oxide (MgO), magnesium carbonate (MgCO₃), or magnesium hydroxide (Mg(OH)₂) is chosen as the magnesium source. Trifluoromethanesulfonic acid (CF₃SO₃H) is the triflating agent.

- Reaction: The magnesium base is reacted with trifluoromethanesulfonic acid under controlled conditions. For instance, with magnesium oxide, the mixture is typically heated to 100-150°C under an inert atmosphere (e.g., argon or nitrogen) to drive the reaction and prevent moisture contamination.[3]
- Purification: The crude product is purified through recrystallization to obtain the final, high-purity **magnesium trifluoromethanesulfonate**. [3]

General Synthesis Workflow



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Caption: Workflow for the synthesis of **Magnesium Trifluoromethanesulfonate**.

Characterization Methods

Standard analytical techniques are used to confirm the identity and purity of the synthesized compound.

- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR spectra can be obtained using a KBr-pellet technique or with an Attenuated Total Reflectance (ATR) accessory.^[6] This analysis helps identify the characteristic vibrational frequencies of the triflate anion.
- **Raman Spectroscopy:** FT-Raman spectroscopy provides complementary vibrational data for structural elucidation.^[6]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While magnesium itself is not NMR-active, ^{13}C and ^{19}F NMR can be used to characterize the triflate anion in solution.^[12]
- **Assay by Titration:** The purity of the final product is often determined by titration.^[1]

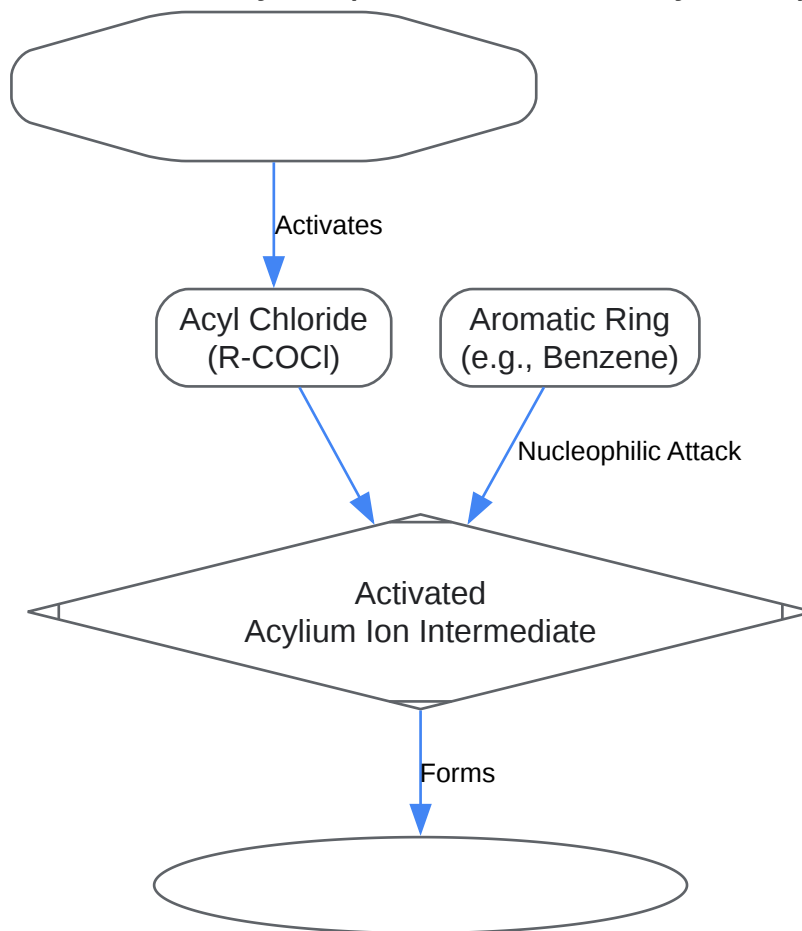
Applications in Research and Development

The strong Lewis acidity of **magnesium trifluoromethanesulfonate** makes it a highly effective catalyst in organic synthesis.^{[1][2]} It is particularly useful in reactions where precise control and high yields are necessary.^[2]

Key Applications Include:

- **Catalysis:** It serves as a catalyst for a wide range of reactions, including the formation of carbon-carbon and carbon-heteroatom bonds.^{[1][3]}
- **Battery Electrolytes:** The compound is used as an electrolyte component in magnesium and lithium-ion batteries, contributing to improved performance and stability.^{[1][3]}
- **Pharmaceutical and Agrochemical Synthesis:** It facilitates the synthesis of complex molecules, including active pharmaceutical ingredients (APIs).^{[1][2]}

Role in Catalysis (Friedel-Crafts Acylation)



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Caption: Catalytic cycle of $\text{Mg}(\text{OTf})_2$ in Friedel-Crafts Acylation.

Safety and Handling

Magnesium trifluoromethanesulfonate is classified as a corrosive substance that can cause severe skin burns and serious eye damage.[6][13][14] It is essential to handle the compound with appropriate personal protective equipment (PPE) in a well-ventilated area.

Table 3: GHS Hazard Information

Hazard Class	GHS Code	Description	Reference
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage	[6][10][13][14]

| Serious Eye Damage | H318 | Causes serious eye damage [[6][13][14] |

Handling and Storage Recommendations:

- Handling: Use in a fume hood. Wear protective gloves, clothing, and eye/face protection.[13][14] Avoid breathing dust.[13][14]
- Storage: Store in a dry, cool, well-ventilated area in a tightly closed container.[11][13][14] Due to its hygroscopic nature, it should be stored under an inert gas to prevent moisture absorption.[3][13]
- Incompatible Materials: Avoid strong oxidizing agents, phosphates, soluble carbonates, and sulfuric acid.[14]

Conclusion

Magnesium trifluoromethanesulfonate is a highly stable and effective Lewis acid catalyst with a growing number of applications in both academic research and industrial processes. Its unique properties, particularly its tolerance for aqueous conditions, distinguish it from many other metal triflates and Lewis acids. Proper understanding of its physical properties, chemical reactivity, and safety protocols is crucial for its effective and safe utilization in the laboratory and beyond.

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